

Prudent Disposal of 3-Chlorogentisyl Alcohol in a Laboratory Setting

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Compound of Interest

Compound Name: 3-Chlorogentisyl alcohol

Cat. No.: B10854693

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive guide to the proper disposal procedures for **3-Chlorogentisyl alcohol**, a phenol and microbial metabolite. While a specific Safety Data Sheet (SDS) for **3-Chlorogentisyl alcohol** is not readily available, this guide synthesizes best practices from general hazardous waste management protocols and data for structurally similar compounds to ensure safe handling and disposal.

Chemical and Physical Properties

A summary of the known properties of **3-Chlorogentisyl alcohol** is presented below. This information is crucial for assessing the potential hazards and determining the appropriate disposal route.

Property	Value	Source
CAS Number	32744-80-2	[1][2]
Molecular Formula	C ₇ H ₇ ClO ₃	[1][2]
Molecular Weight	174.6 g/mol	[1]
Physical State	Solid	[1]
Solubility	Sparingly soluble in DMSO, Ethanol, and PBS (pH 7.2) (1-10 mg/ml)	[1]

Standard Operating Procedure for Disposal

The following protocol outlines the step-by-step process for the safe disposal of **3-Chlorogentisyl alcohol** waste. This procedure is based on general principles of hazardous waste management and should be adapted to comply with institutional and local regulations.

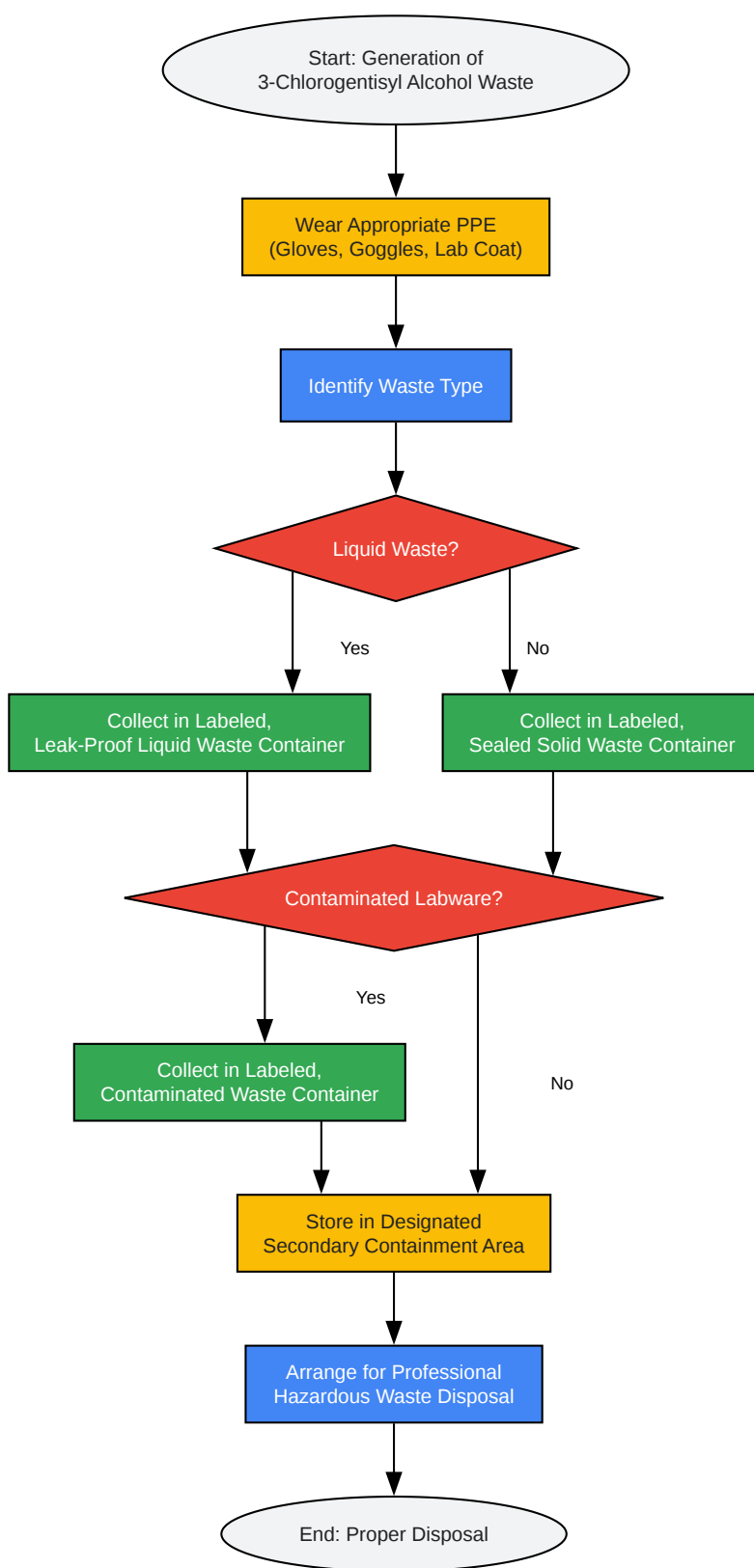
Experimental Protocol: Waste Segregation and Collection

- **Personal Protective Equipment (PPE):** Before handling the chemical waste, ensure appropriate PPE is worn, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Waste Identification:** All waste containing **3-Chlorogentisyl alcohol** must be classified as hazardous chemical waste.
- **Segregation:** Do not mix **3-Chlorogentisyl alcohol** waste with other waste streams unless they are compatible. It should be collected separately to avoid unintended reactions.
- **Container Selection:** Use a designated, leak-proof, and chemically compatible container for collecting the waste. The container must be in good condition and have a secure lid.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-Chlorogentisyl alcohol**," and the approximate concentration and quantity.
- **Collection of Liquid Waste:**

- For solutions of **3-Chlorogentisyl alcohol**, pour the waste into the designated container using a funnel to prevent spills.
- The first rinse of any container that held the pure compound or a concentrated solution should also be collected as hazardous waste.[3]
- Collection of Solid Waste:
 - Collect solid **3-Chlorogentisyl alcohol** waste in a clearly labeled, sealed container.
 - Contaminated materials such as pipette tips, gloves, and weighing paper should be placed in a separate, sealed bag or container labeled as "Contaminated Solid Waste" with the chemical name.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials. Secondary containment should be used for liquid waste.[3]
- Disposal Request: Once the waste container is nearly full (not exceeding 90% capacity), arrange for pickup and disposal by a certified hazardous waste management service in accordance with your institution's procedures.[4]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **3-Chlorogentisyl alcohol**.



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Caption: Disposal workflow for **3-Chlorogentisyl alcohol**.

Disclaimer: The information provided is based on general chemical safety principles. Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific disposal requirements.

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